

"2-Chloro-N,N-diethylethanamine hydrochloride" safety, handling, and MSDS

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Compound of Interest

Compound Name: 2-Chloro-N,N-diethylethanamine
hydrochloride

Cat. No.: B143288

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An In-Depth Technical Guide to the Safe Handling of 2-Chloro-N,N-diethylethanamine hydrochloride

This document provides a comprehensive technical overview of the safety, handling, and toxicological profile of **2-Chloro-N,N-diethylethanamine hydrochloride** (CAS No. 869-24-9). It is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory or manufacturing setting. The causality behind each safety recommendation is explained to foster a deep understanding of the risks and control measures.

Introduction: Understanding the Reagent's Nature

2-Chloro-N,N-diethylethanamine hydrochloride, also known as 2-Chlorotriethylamine hydrochloride or DEC, is a versatile alkylating agent.^{[1][2]} It is frequently used as an intermediate in the synthesis of pharmaceuticals, including antimicrobial and antiprotozoal agents, and as a precursor for catalysts in polymerization reactions.^{[1][3]}

The utility of this compound stems from its reactive nature. As an alkylating agent, it can transfer an alkyl group to other molecules, a fundamental process in organic synthesis.^[4] However, this same reactivity is the root of its significant biological hazard. Electrophilic alkylating agents are often toxic and carcinogenic because they can alkylate biological macromolecules, most critically, DNA.^{[4][5]} This can lead to mutagenesis, cytotoxicity, and cell death.^{[6][7][8]} Therefore, understanding that you are not merely handling a chemical

intermediate, but a potent biological effector, is paramount to its safe use. All handling protocols must be designed with this intrinsic reactivity in mind.

Core Hazard Profile

The compound is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[9] The primary dangers are its acute toxicity, corrosivity, and suspected mutagenicity.[9][10]

Signal Word: DANGER[9][11]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed[11]
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin[11]
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled[11]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[9][10]
Serious Eye Damage	Category 1	H318: Causes serious eye damage[11]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects[10][12]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[11]
Hazardous to the Aquatic Environment	Chronic 3	H412: Harmful to aquatic life with long lasting effects[9]

This table summarizes the primary GHS classifications. Always refer to the specific Safety Data Sheet (SDS) from your supplier.

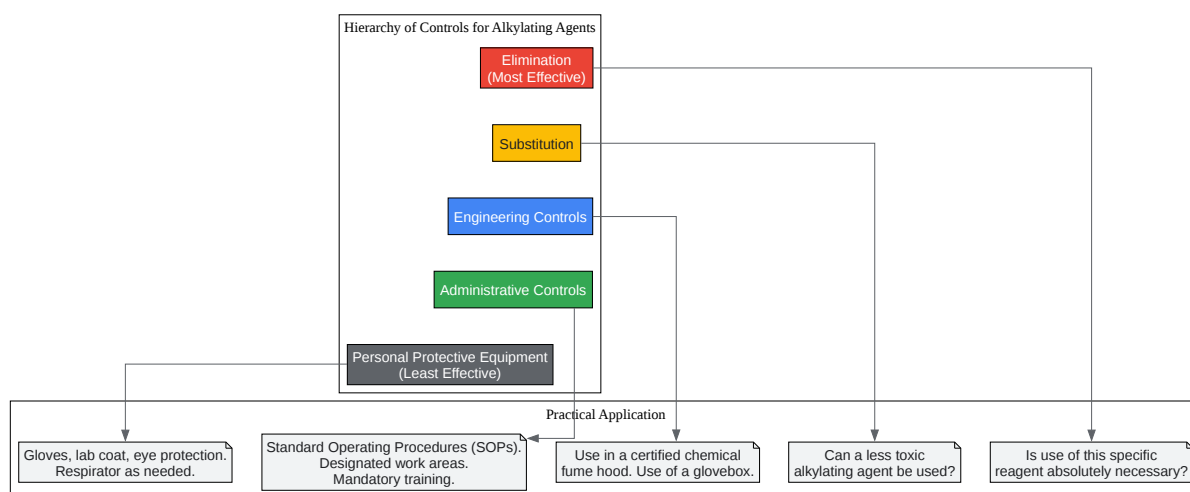
Chemical & Physical Properties: The "Why" Behind Handling Procedures

Understanding the physical properties of a chemical is crucial for designing safe storage and handling protocols.

Property	Value	Implication for Handling & Safety
Molecular Formula	$\text{C}_6\text{H}_{14}\text{ClN} \cdot \text{HCl}$ [1]	Indicates the presence of nitrogen and chlorine.
Molecular Weight	172.10 g/mol [1] [11]	Relevant for stoichiometric calculations.
Appearance	Tan or beige crystals/powder [1]	As a solid, it poses an inhalation risk if dusty.
Melting Point	208-211 °C [1] [13]	Stable solid at room temperature.
Solubility	2000 g/L in water (20 °C) [13]	Highly soluble in water, which increases its mobility in case of a spill and facilitates environmental contamination. [14] [15]
Stability	Hygroscopic [14] ; Air sensitive [14] [16]	The compound readily absorbs moisture from the air. This necessitates storage in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation. [9] [13] Moisture can lead to decomposition. [11]

The Hierarchy of Controls: A Systematic Approach to Safety

The most effective way to manage the risks associated with **2-Chloro-N,N-diethylethanamine hydrochloride** is to apply the hierarchy of controls. This framework prioritizes the most effective control measures down to the least effective.



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Caption: Hierarchy of controls applied to handling hazardous chemicals.

Safe Handling, Storage, and Incompatibility

Handling Protocols

All manipulations of **2-Chloro-N,N-diethylethanamine hydrochloride** must be performed within a certified chemical fume hood to prevent inhalation of the toxic dust.^{[9][16]} A "designated area" should be established for its use, clearly marked with hazard warnings.

Workflow: Safely Weighing and Preparing a Solution

- Preparation:
 - Ensure the chemical fume hood is functioning correctly (check airflow monitor).
 - Decontaminate the work surface.
 - Assemble all necessary equipment: spatulas, weigh boat, beaker, stir bar, solvent, waste container.
 - Don appropriate PPE (see Section 6).
- Weighing:
 - Place the analytical balance inside the fume hood if possible. If not, tare the weigh boat, remove it from the balance, add the chemical inside the hood, and then reweigh. This minimizes contamination of the balance.
 - Open the main container inside the hood. The container is likely under an inert atmosphere; be prepared to blanket with nitrogen or argon after dispensing.
 - Carefully dispense the required amount of solid, avoiding the creation of dust. Do not tap or shake the container vigorously.
 - Securely close the main container immediately after dispensing.
- Solubilization:
 - Place the weigh boat with the chemical into the receiving beaker inside the fume hood.

- Slowly add the solvent to the beaker, directing the stream to wash the solid from the weigh boat.
- Add the stir bar and begin gentle stirring to dissolve the solid.
- Cleanup:
 - Dispose of the weigh boat and any contaminated items (e.g., disposable gloves) into a designated, sealed hazardous waste container.
 - Wipe down the work surface, spatula, and any other equipment with an appropriate decontamination solution.
 - Wash hands thoroughly after removing gloves.[\[11\]](#)

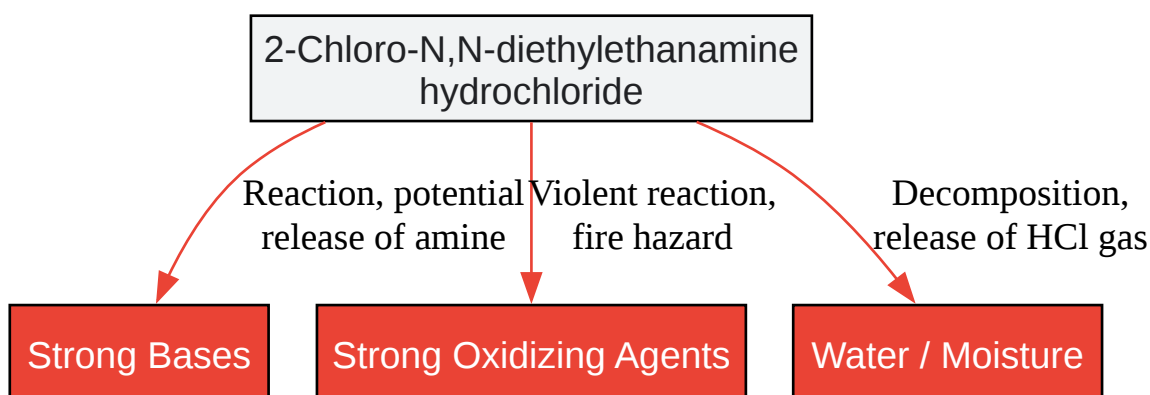
Storage Requirements

The hygroscopic and air-sensitive nature of this compound dictates stringent storage conditions.[\[9\]](#)[\[13\]](#)[\[14\]](#)

- Container: Keep container tightly closed.[\[9\]](#)[\[13\]](#)
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon).[\[9\]](#)[\[16\]](#)
- Location: Store in a dry, cool, and well-ventilated place.[\[9\]](#)[\[13\]](#) The storage area should be designated for corrosive and toxic materials and be locked.[\[10\]](#)[\[13\]](#)
- Separation: Store away from incompatible materials.[\[9\]](#)

Chemical Incompatibility

Mixing incompatible chemicals can lead to violent reactions, explosions, or the release of toxic gases.



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Caption: Key chemical incompatibilities.

- Strong Bases: Will react, potentially liberating the free amine.[9]
- Strong Oxidizing Agents: Can cause a violent reaction.[9][11]
- Water/Moisture: The compound is hygroscopic and contact with moisture should be avoided as it can lead to decomposition, potentially releasing irritating and toxic gases like hydrogen chloride.[9][11][13]

Personal Protective Equipment (PPE)

PPE is the last line of defense. Given the compound's high dermal toxicity and corrosivity, proper PPE is non-negotiable.

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) inspected before use. Use proper glove removal technique to avoid skin contact.[11] For extended contact, consider double-gloving or heavier-duty gloves.
- Eye/Face Protection: Use tight-sealing safety goggles and a face shield.[9][11] Standard safety glasses are not sufficient.
- Skin and Body Protection: Wear a flame-retardant lab coat, closed-toe shoes, and long pants. For larger quantities or situations with a high risk of splashing, a chemical-resistant apron or a full protective suit is required.[10][11]

- Respiratory Protection: All work must be done in a fume hood. If a fume hood is not available or if exposure limits are exceeded (e.g., during a large spill), a NIOSH/MSHA approved respirator with a particulate filter (type P2 or P3) is necessary.[9]

Toxicological Information: The Basis for Caution

The high toxicity is confirmed by animal studies. The values below underscore why even minute exposures must be prevented.

Endpoint	Species	Value	Reference
LD ₅₀ Oral	Rat	50 mg/kg	[11]
LD ₅₀ Dermal	Rabbit	125 mg/kg	[11]
LC ₅₀ Inhalation	Rat	103 mg/m ³ (4 h)	[11]

LD₅₀ (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.

LC₅₀ (Lethal Concentration, 50%) is the concentration in air that kills 50% of the test animals.

The suspected mutagenicity is a critical long-term health risk.[10][12] Alkylating agents can alter DNA, which may lead to heritable genetic defects or cancer. This is why exposure must be minimized to as low as reasonably achievable (ALARA).

Emergency Procedures: Planning for Failure

Accidents can happen despite the best precautions. A clear, rehearsed emergency plan is essential.

Exposure Response

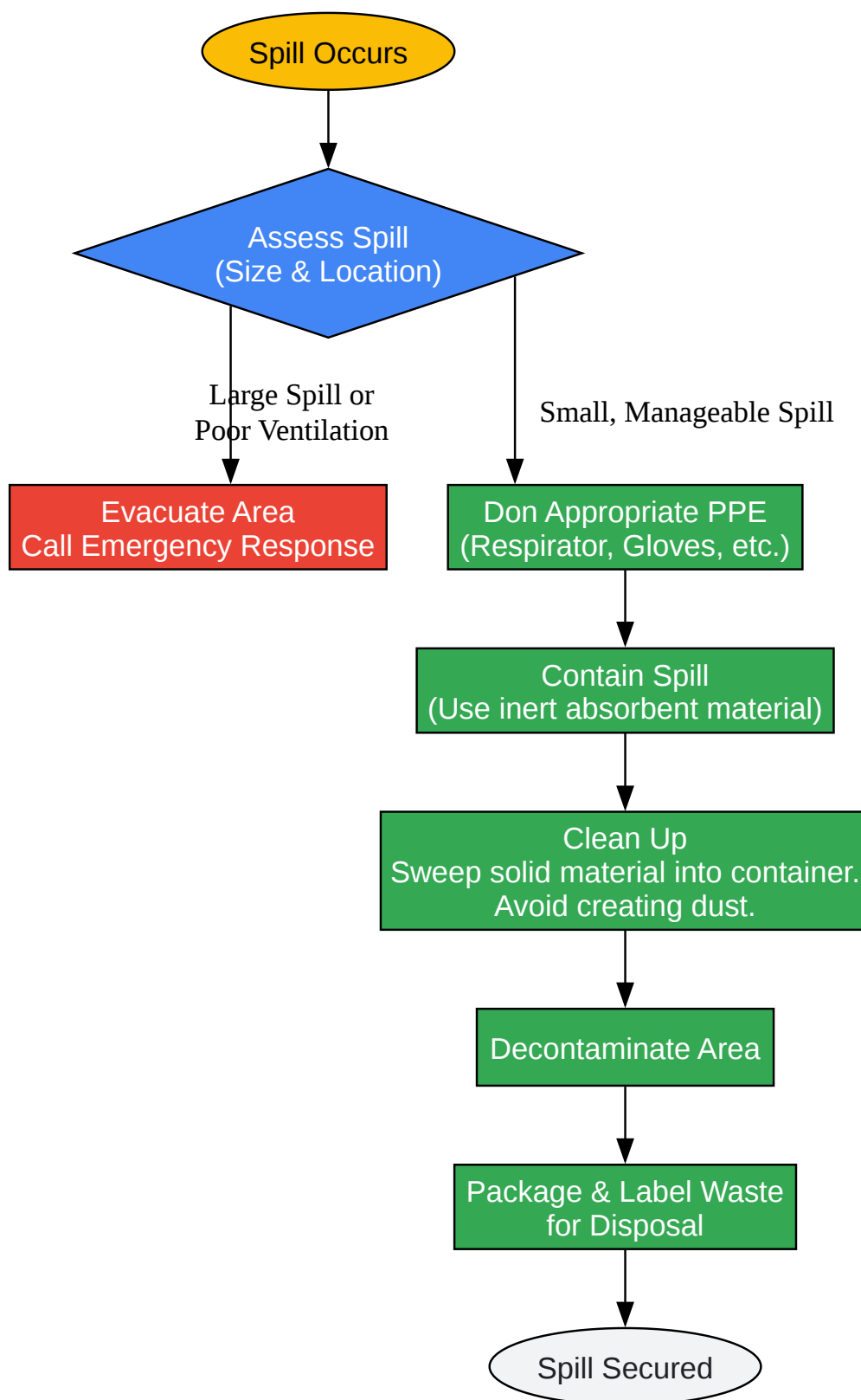
Immediate action is critical. The goal is to remove the chemical from the person as quickly as possible and seek medical attention.

- In Case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing.[9] Seek immediate medical attention. Do not delay.

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration (do not use mouth-to-mouth if the victim ingested or inhaled the substance).[9][11] Seek immediate medical attention.[9]
- If Swallowed: Do NOT induce vomiting.[9] Rinse mouth with water. Never give anything by mouth to an unconscious person.[11][13] Call a physician or poison control center immediately.

Spill Response Workflow

For any spill, the first step is to ensure personnel safety.



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Caption: Emergency workflow for a chemical spill.

For small spills, trained personnel should:

- Evacuate non-essential personnel.[9]
- Wear appropriate PPE.[9]
- Gently cover the spill with an inert absorbent material like sand or vermiculite. Do not use combustible materials.
- Sweep up the material without creating dust and place it into a suitable, sealed container for disposal.[9][11]
- Ventilate the area and decontaminate the spill site.

For large spills, evacuate the area immediately and call emergency services.[11]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[9] This compound should be treated as acutely toxic and corrosive hazardous waste. Do not flush down the drain.[9][11] Collect waste in a designated, labeled, and sealed container for pickup by a licensed hazardous waste disposal company.

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